

Personal protective equipment for handling PIN1 inhibitor API-1

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Compound of Interest

Compound Name: PIN1 inhibitor API-1

Cat. No.: B610110

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Essential Safety and Handling Guide for PIN1 Inhibitor API-1

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling the PIN1 inhibitor, API-1. Adherence to these procedures is vital for ensuring personal safety and maintaining a secure laboratory environment.

Personal Protective Equipment (PPE)

When handling API-1, a comprehensive approach to personal protection is necessary to minimize exposure, even though the substance is not classified as hazardous.^[1] The following table summarizes the required PPE.

PPE Category	Specification	Purpose
Eye Protection	Safety goggles with side-shields	Protects eyes from splashes or airborne particles of the API-1 powder. [1]
Hand Protection	Protective gloves (e.g., Nitrile)	Prevents direct skin contact with the compound. [1]
Body Protection	Impervious clothing (e.g., laboratory coat)	Provides a barrier against accidental spills and contamination of personal clothing. [1]
Respiratory Protection	Suitable respirator	Recommended when handling the powder outside of a ventilated enclosure to prevent inhalation of dust or aerosols. [1]

Operational Plan: Handling and Storage

Proper handling and storage are critical to maintain the integrity of API-1 and to ensure the safety of laboratory personnel.

Engineering Controls:

- Work in a well-ventilated area.[\[1\]](#)
- The use of a chemical fume hood is recommended when handling the powdered form to avoid the formation of dust and aerosols.[\[1\]](#)
- Ensure easy access to a safety shower and an eye wash station.[\[1\]](#)

Safe Handling Protocol:

- Avoid direct contact with the skin, eyes, and clothing.[\[1\]](#)
- Prevent the formation and inhalation of dust and aerosols.[\[1\]](#)

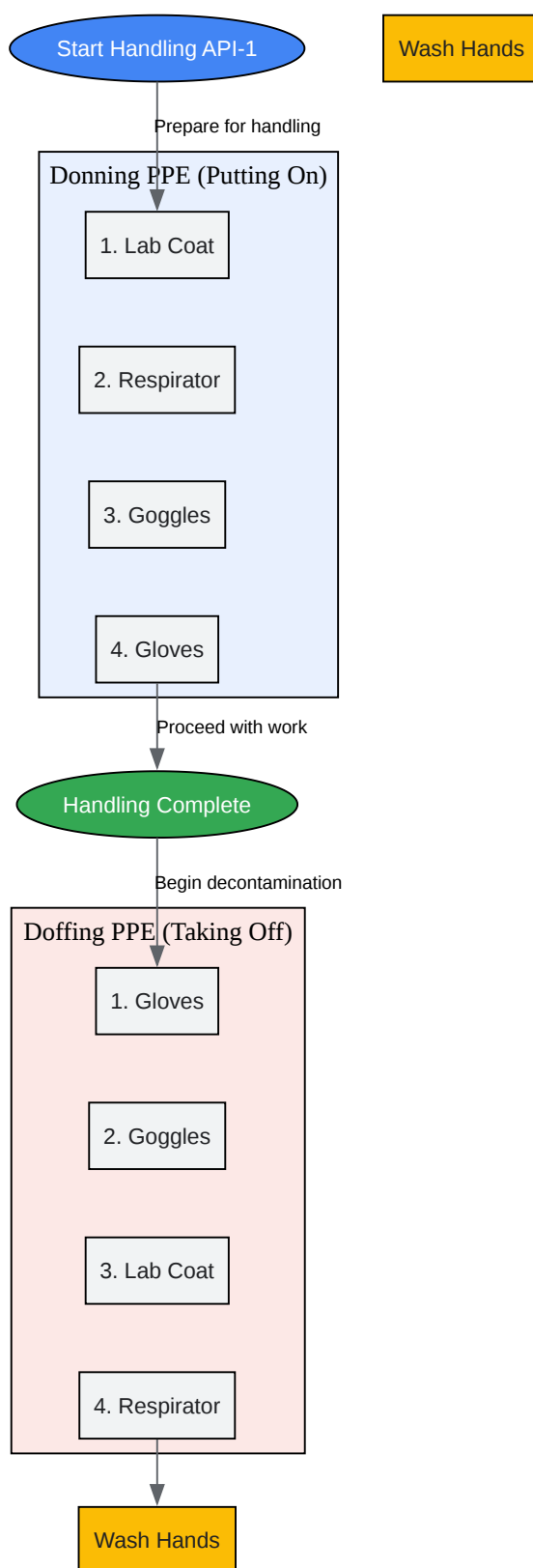
- Use appropriate PPE as detailed in the table above.
- Wash hands thoroughly after handling.

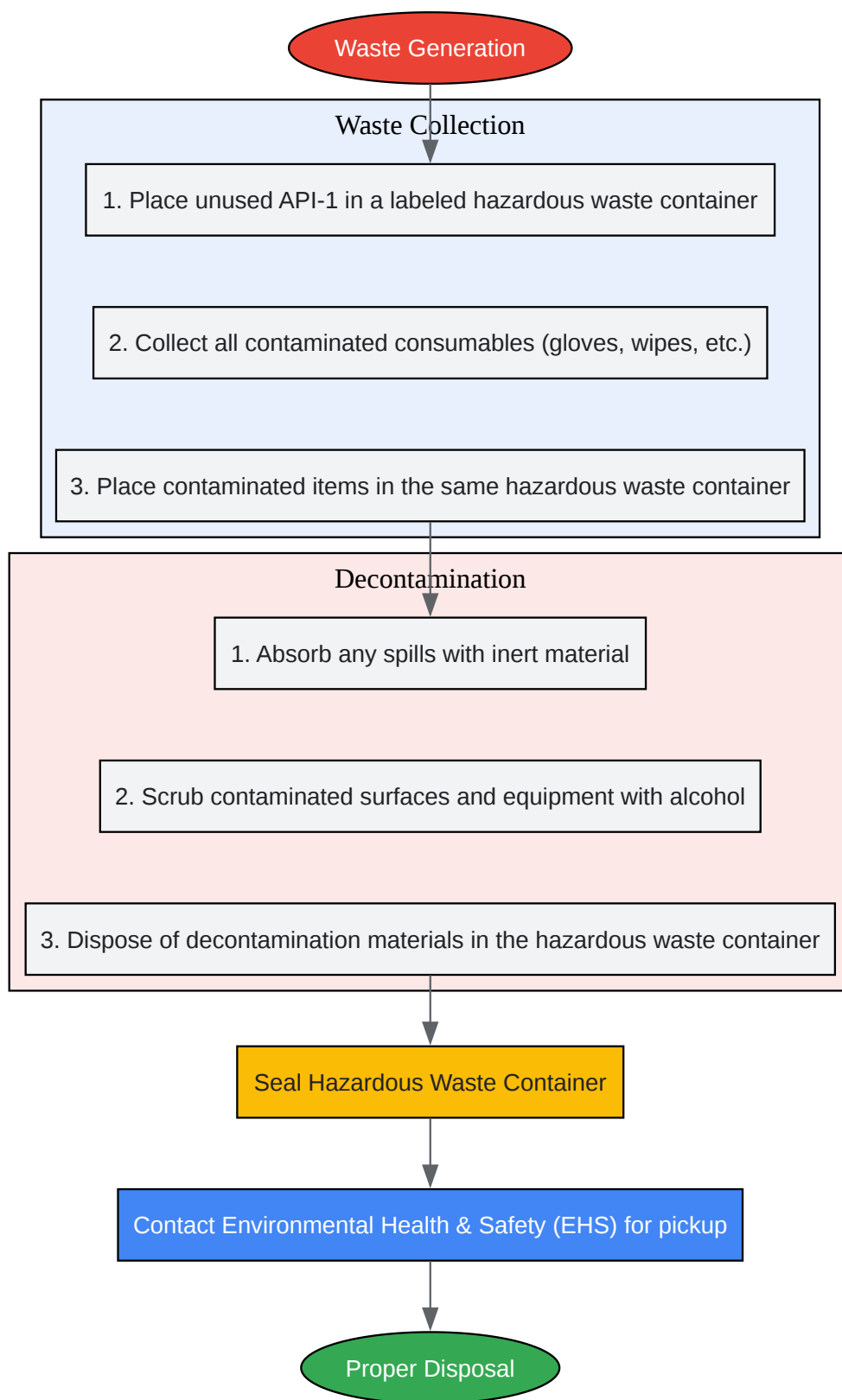
Storage Conditions:

- Store in a tightly sealed container.[\[1\]](#)
- Keep in a cool, well-ventilated place, away from direct sunlight and sources of ignition.[\[1\]](#)
- Recommended storage temperatures are -20°C for the powder (for up to 3 years) and -80°C for the substance in solvent (for up to 2 years).[\[1\]](#)

Donning and Doffing of Personal Protective Equipment (PPE)

The following workflow illustrates the correct sequence for putting on and taking off PPE to prevent contamination.





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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
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